

Provisional Safety & Handling Guide: 2-(3,5-Dichlorophenoxy)ethanethioamide

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Compound of Interest

Compound Name: 2-(3,5-Dichlorophenoxy)ethanethioamide

CAS No.: 119024-27-0

Cat. No.: B053000

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Disclaimer: No specific Safety Data Sheet (SDS) is available for **2-(3,5-Dichlorophenoxy)ethanethioamide**. This guide is a provisional document developed by synthesizing data from structurally analogous compounds and the known hazards of its constituent functional groups: the dichlorophenoxy moiety and the thioamide group. It is imperative to treat this compound as potentially hazardous and to handle it with the utmost care, adhering to the principle of "as low as reasonably practicable" (ALARP) for exposure.^[1]
^[2] This guide is intended for use by trained professionals in a controlled laboratory setting.

Hazard Identification & Classification

Based on an analysis of related chemical structures, **2-(3,5-Dichlorophenoxy)ethanethioamide** should be presumed to possess a hazard profile that includes acute toxicity, irritation, and potential long-term health effects.^[3]^[4]

Anticipated GHS Hazard Classification:

| Hazard Class | Category | GHS Pictogram | Signal Word | Hazard Statement |
|--|--------------------|-----------------------------------|-------------|---|
| Acute Toxicity, Oral | Category 4 | GHS07 (Exclamation Mark)[5][6][7] | Warning | H302: Harmful if swallowed.[8] |
| Skin Corrosion/Irritation | Category 2 | GHS07 (Exclamation Mark)[5][6][7] | Warning | H315: Causes skin irritation.[8] |
| Serious Eye Damage/Irritation | Category 2A | GHS07 (Exclamation Mark)[5][6][7] | Warning | H319: Causes serious eye irritation.[8] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | GHS07 (Exclamation Mark)[5][6][7] | Warning | H335: May cause respiratory irritation.[8] |
| Long-term Health Hazard | Category 2 | GHS08 (Health Hazard)[5][6] | Warning | H373: May cause damage to organs through prolonged or repeated exposure.[9] |
| Hazardous to the Aquatic Environment | Acute 1, Chronic 2 | GHS09 (Environment)[5] | Warning | H400: Very toxic to aquatic life. H411: Toxic to aquatic life with long lasting effects.[10] |

This classification is inferred from the parent acid, 2-(3,5-Dichlorophenoxy)acetic acid, and related dichlorophenol compounds. The thioamide group may introduce additional specific organ toxicities.

Diagram of Anticipated Hazards:

| Anticipated GHS Pictograms | | |
|--|--|--|
| GHS07 (Exclamation Mark) [Harmful, Irritant] | GHS08 (Health Hazard) [Systemic Effects] | GHS09 (Environment) [Aquatic Toxicity] |

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Caption: Anticipated GHS pictograms for **2-(3,5-Dichlorophenoxy)ethanethioamide**.

Toxicological Profile: An Inferential Analysis

The toxicological properties are inferred from the two primary structural components of the molecule.

2.1 The 3,5-Dichlorophenoxy Group: Chlorinated phenols are well-documented toxicants.[11] The liver, central nervous system, and reproductive systems are often sensitive targets.[11][12] Studies on various dichlorophenol isomers show a range of toxicities, with some causing liver and kidney damage.[11] For instance, the acute oral LD50 for 3,5-dichlorophenol in mice was determined to be 2389 mg/kg (females) and 2643 mg/kg (males).[13] While this specific isomer is less acutely toxic than others, chronic exposure to chlorophenols is a significant concern.[13] Systemic absorption through the skin is possible and can lead to effects on the cardiovascular and central nervous systems.[3]

2.2 The Ethanethioamide Group: Thioamides as a class of compounds have recognized biological activity.[4] They can function as enzyme inhibitors and have been incorporated into pharmaceuticals.[4] A critical consideration is their potential for hepatotoxicity (liver damage). Thioacetamide, the simplest thioamide, is a known hepatotoxin used in animal studies to induce liver damage. While the toxicity of **2-(3,5-Dichlorophenoxy)ethanethioamide** is unknown, the presence of the thioamide functional group warrants the assumption of potential liver toxicity upon prolonged or repeated exposure. Adverse effects reported for some thioamides include skin eruptions and, rarely, agranulocytosis (a severe drop in white blood cells).[4]

First-Aid Measures

Immediate medical attention is crucial in case of exposure.[2][14]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1][14]
- Skin Contact: Remove all contaminated clothing and shoes immediately.[2] Flush the affected area with large amounts of water for at least 15 minutes.[1][14] Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[14][15]
- Ingestion: Do NOT induce vomiting.[14] Rinse mouth thoroughly with water. Seek immediate medical attention.[14][15]

Safe Handling & Engineering Controls

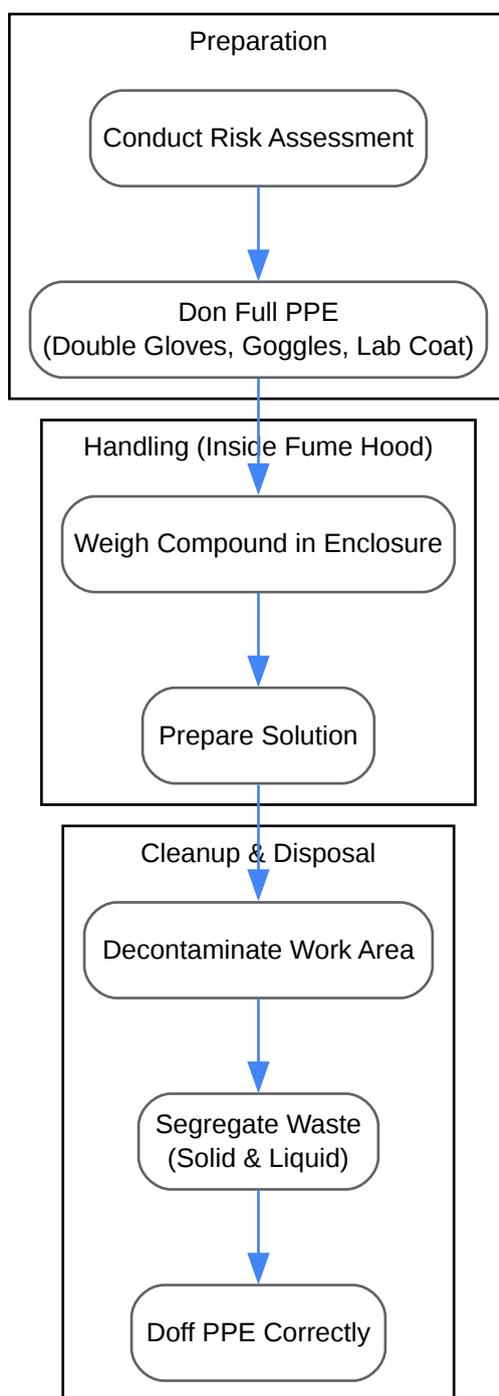
As a novel compound with unknown hazards, a conservative approach to handling is mandatory.[2][14]

4.1 Engineering Controls: All manipulations of the solid compound or its solutions must be performed within a certified chemical fume hood to prevent inhalation of dust or aerosols.[1][2] If weighing the powder, use a powder-coated balance enclosure or a fume hood.[14][16]

4.2 Personal Protective Equipment (PPE): A multi-layered PPE approach is essential.[14]

| PPE Type | Specification | Rationale |
|-----------------|---|--|
| Hand Protection | Nitrile or neoprene gloves (double-gloving is recommended).[14] | Prevents skin contact. Check manufacturer's data for solvent breakthrough times. |
| Eye Protection | ANSI Z87.1-compliant chemical safety goggles or a full-face shield.[1][2] | Protects eyes from splashes and airborne particles. |
| Body Protection | A fully fastened laboratory coat.[14] | Protects skin and clothing from contamination. |
| Respiratory | An N95 or higher-rated respirator may be required if handling outside a fume hood, based on a formal risk assessment.[14] | Prevents inhalation of fine particles. |

Workflow for Handling Novel Compounds:



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Caption: Standard workflow for safely handling a novel research chemical.

Accidental Release & Spill Procedures

5.1 Small Spills (Solid):

- Evacuate the immediate area and alert colleagues.[14]
- Wearing full PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand) to avoid raising dust.
- Carefully scoop the material into a labeled, sealed hazardous waste container.
- Decontaminate the spill area with an appropriate solvent, followed by soap and water.
- Collect all cleaning materials as hazardous waste.

5.2 Large Spills:

- Evacuate the laboratory immediately.[14]
- Alert the institutional safety office or emergency response team.
- Prevent entry into the affected area.

Storage & Disposal

6.1 Storage: Store the compound in a clearly labeled, tightly sealed container.[14] The storage location should be a designated, ventilated, and access-controlled area.[14] Store away from incompatible materials such as strong oxidizing agents.[1][17] Given the dichlorophenoxy group, storage in a cool, dry place is advisable.[1]

6.2 Waste Disposal: All waste materials, including contaminated gloves, pipette tips, and weighing papers, must be disposed of in a designated hazardous waste container.[14] Liquid waste containing the compound should be collected in a labeled, sealed hazardous waste bottle.[14] Follow all institutional, local, and national regulations for hazardous chemical waste disposal.[16]

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